

4-amino-2-(trifluoromethyl)benzoic acid material safety data sheet

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-amino-2-(trifluoromethyl)benzoic Acid

Cat. No.: B1274296

[Get Quote](#)

An In-depth Technical Guide to the Material Safety of **4-amino-2-(trifluoromethyl)benzoic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information for **4-amino-2-(trifluoromethyl)benzoic acid** (CAS No. 393-06-6), a crucial intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk during its handling and use.

Chemical and Physical Properties

The fundamental properties of a substance are critical for its safe handling and storage. The following table summarizes the key physical and chemical data for **4-amino-2-(trifluoromethyl)benzoic acid**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[1] [2]
Molecular Weight	205.13 g/mol	[1] [2]
Appearance	White to yellow or cream crystal-powder	[3]
Purity	≥97%	[3]
IUPAC Name	4-amino-2-(trifluoromethyl)benzoic acid	[1]
CAS Number	393-06-6	[1] [2]
InChI Key	AMVHEVZYTGHASE-UHFFFAOYSA-N	[3]

Hazard Identification and Classification

Understanding the hazards associated with a chemical is the first step in risk mitigation. This compound is classified as hazardous under the Globally Harmonized System (GHS).

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation

Source:[3]

Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent exposure and maintain the chemical's integrity.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and PPE, is mandatory.

- Ventilation: Always handle this material in a well-ventilated area. A chemical fume hood is required for any procedures that may generate dust or aerosols.[4]
- Eyewash and Safety Shower: Facilities must be equipped with an easily accessible eyewash station and safety shower.[4]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[4]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.[5]
- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[4][6]
- Respiratory Protection: If a fume hood is not available or if dust levels are high, use a NIOSH/MSHA-approved respirator.[4]

General Handling Protocol

- Avoid Contact: Do not get in eyes, on skin, or on clothing.[4]
- Avoid Inhalation: Do not breathe dust, vapor, mist, or gas.[4]
- Prevent Dust Formation: Minimize the generation of dust during handling.[6]

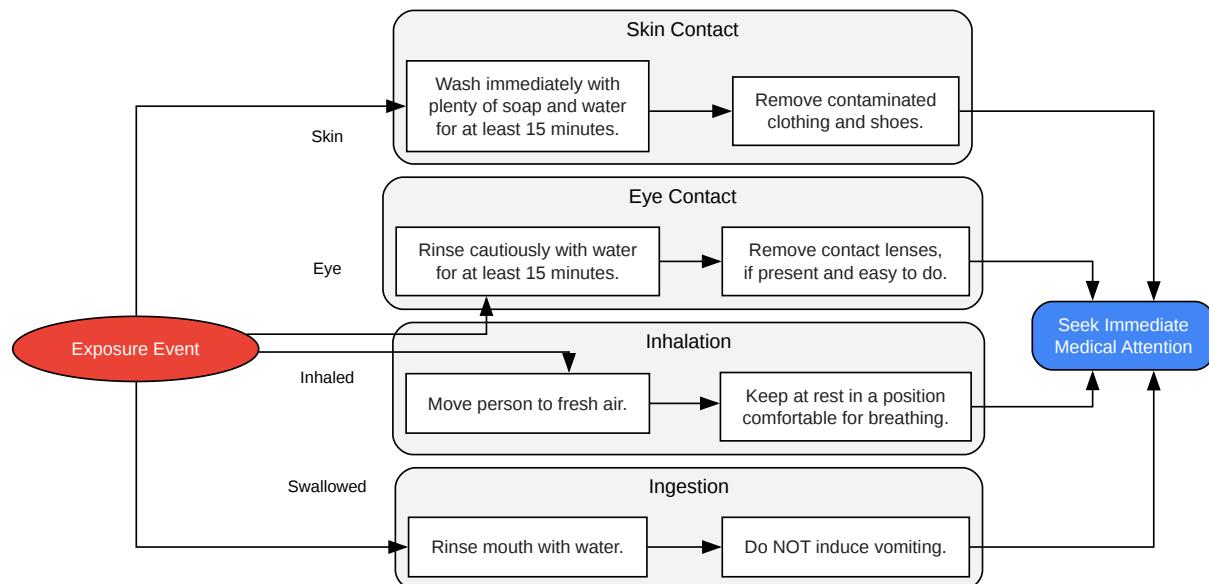
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[6][7]

Storage Conditions

- Container: Keep the container tightly closed.[4][6]
- Location: Store in a cool, dry, and well-ventilated place.[4][6]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[5][7]

Emergency and First Aid Protocols

Immediate and appropriate action is crucial in the event of an exposure.



[Click to download full resolution via product page](#)

Caption: First aid workflow for different exposure routes.

Detailed First Aid Measures:

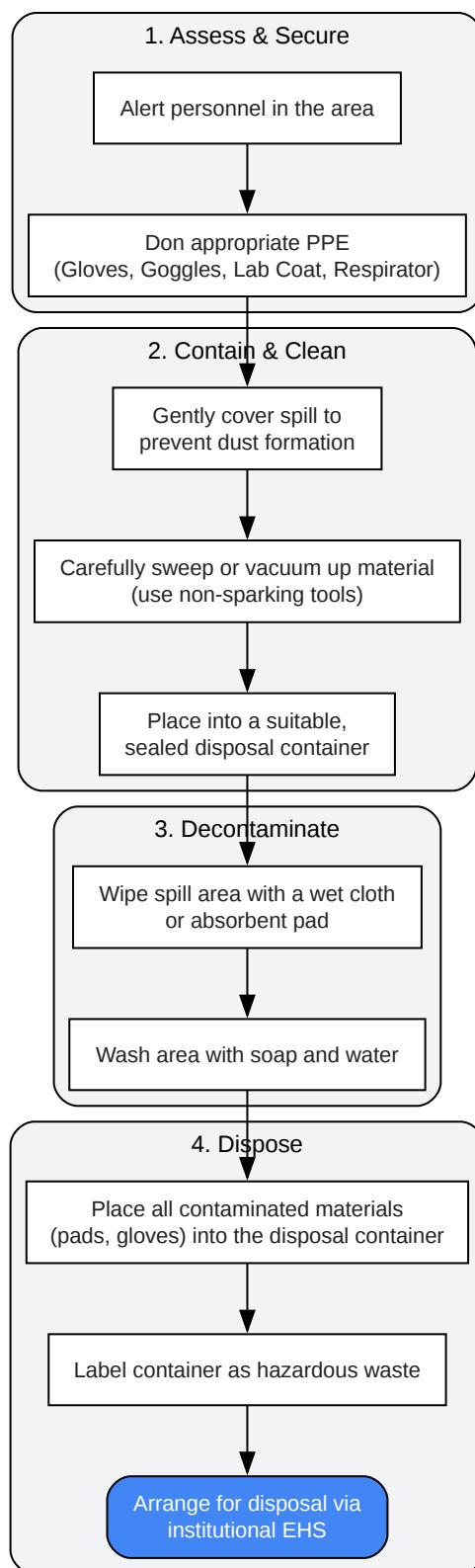
- After Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[\[7\]](#) Remove all contaminated clothing. If skin irritation persists, consult a physician.[\[5\]](#)[\[8\]](#)
- After Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[\[7\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention.[\[4\]](#)
- After Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[7\]](#) If you feel unwell, call a POISON CENTER or doctor.[\[7\]](#)
- After Ingestion: Rinse mouth with water.[\[7\]](#) Do NOT induce vomiting.[\[9\]](#) Call a POISON CENTER or doctor immediately if you feel unwell.[\[7\]](#)

Accidental Release and Disposal Protocols

A systematic approach to spill cleanup and waste disposal is necessary to prevent environmental contamination and secondary exposure.

Spill Cleanup Protocol

The following protocol outlines the steps for managing a small-scale solid spill in a laboratory setting. For large spills, evacuate the area and contact institutional Environmental Health & Safety (EHS) personnel.[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Step-by-step protocol for cleaning a solid chemical spill.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[7]
- Containment: Prevent the product from entering drains.[11]
- Cleanup: Sweep or vacuum up the material and place it into a suitable, closed container for disposal.[4][7] Care should be taken to avoid creating dust.[12]
- Decontamination: After the material has been removed, wipe the area down with a wet paper towel or absorbent pad, followed by washing with soap and water.[12][13]
- Disposal: All contaminated materials, including PPE, should be placed in the sealed disposal container and disposed of as hazardous waste according to federal, state, and local regulations.[7][10]

Waste Disposal

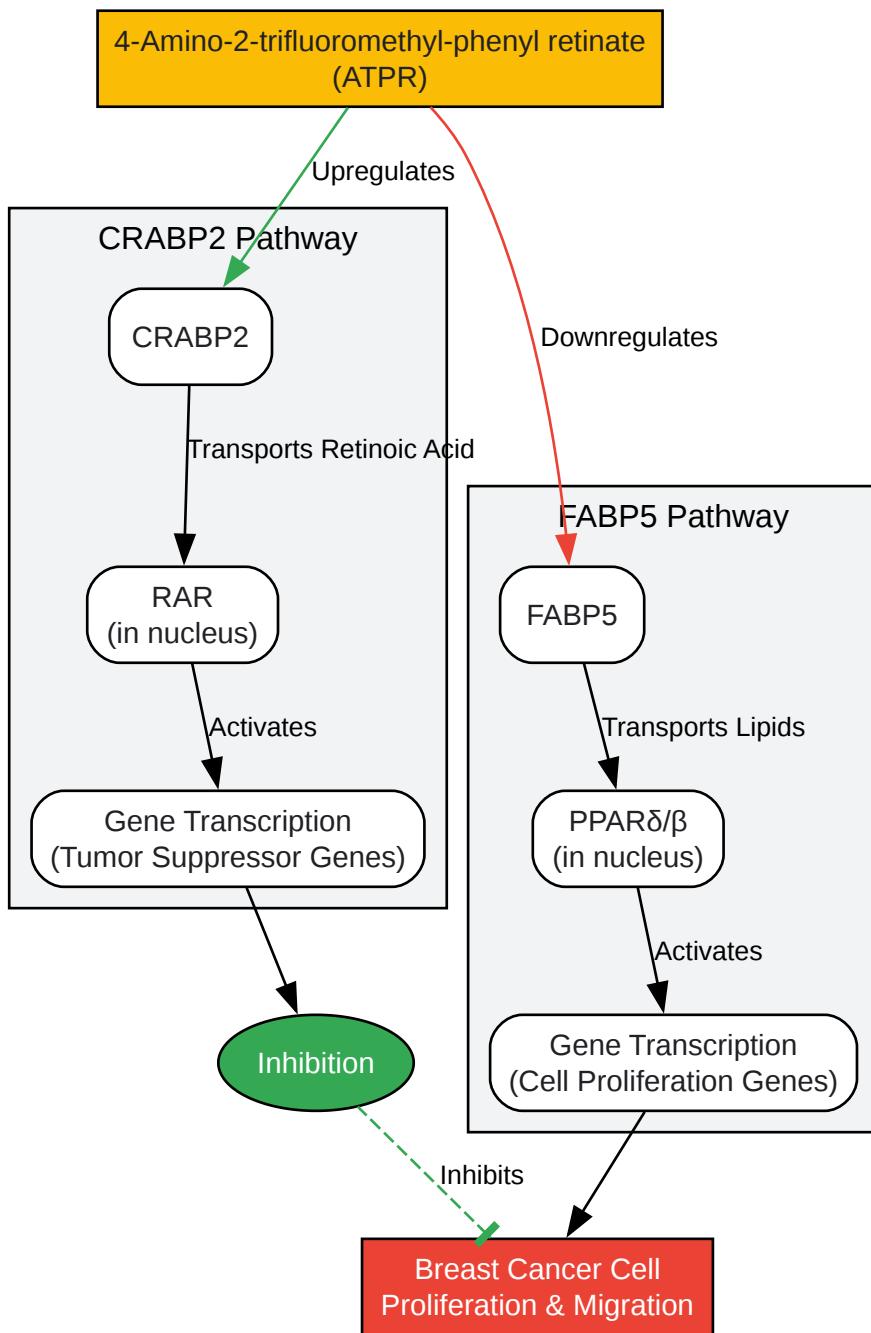
Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[7] Do not empty into drains.[5]

Potential Biological Activity and Signaling Pathways

For professionals in drug development, understanding the potential biological interactions of a compound is paramount. While direct studies on the signaling pathways of **4-amino-2-(trifluoromethyl)benzoic acid** are limited, research on structurally related molecules provides valuable insights.

Inhibition of Cancer Cell Proliferation (Derivative Compound)

A study on 4-amino-2-trifluoromethyl-phenyl retinate (ATPR), a derivative of the title compound, has shown it inhibits the proliferation, invasion, and migration of breast cancer cells.[14] The proposed mechanism involves the independent regulation of two key intracellular lipid-binding proteins: Cellular Retinoic Acid-Binding Protein 2 (CRABP2) and Fatty Acid-Binding Protein 5 (FABP5).[14]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of a derivative, ATPR, in breast cancer cells.

Antimicrobial Potential

Derivatives of para-aminobenzoic acid (PABA) have demonstrated a range of biological activities, including antimicrobial and cytotoxic effects.^[15] Trifluoromethyl-substituted phenyl derivatives, in particular, have shown potent activity as growth inhibitors of Gram-positive

bacteria.^[16] Given that **4-amino-2-(trifluoromethyl)benzoic acid** shares structural motifs with these active compounds, it represents a scaffold of interest for the development of new antimicrobial agents.^{[15][16][17]} Further research is warranted to explore its specific spectrum of activity and mechanism of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-amino-2-(trifluoromethyl)benzoic Acid | C8H6F3NO2 | CID 3836325 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 4-Amino-2-(trifluoromethyl)benzoic acid | 393-06-6 [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. aplng.com.au [aplng.com.au]
- 6. synquestlabs.com [synquestlabs.com]
- 7. fishersci.com [fishersci.com]
- 8. canbipharm.com [canbipharm.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- 10. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University [ehs.msu.edu]
- 11. tcichemicals.com [tcichemicals.com]
- 12. ehs.utk.edu [ehs.utk.edu]
- 13. uoguelph.ca [uoguelph.ca]
- 14. 4-Amino-2-trifluoromethyl-phenyl retinate inhibits proliferation, invasion, and migration of breast cancer cells by independently regulating CRABP2 and FABP5 - PMC [pmc.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]

- 16. 4-4-(Anilinomethyl)-3-[4-(trifluoromethyl)phenyl]-1H-pyrazol-1-ylbenzoic acid derivatives as potent anti-gram-positive bacterial agents - PMC [pmc.ncbi.nlm.nih.gov]
- 17. nchr.elsevierpure.com [nchr.elsevierpure.com]
- To cite this document: BenchChem. [4-amino-2-(trifluoromethyl)benzoic acid material safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274296#4-amino-2-trifluoromethyl-benzoic-acid-material-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com